

# 2-Phenyl-1-propanol structural formula and isomers

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## Compound of Interest

Compound Name: 2-Phenyl-1-propanol

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## 2-Phenyl-1-propanol: Core Structure

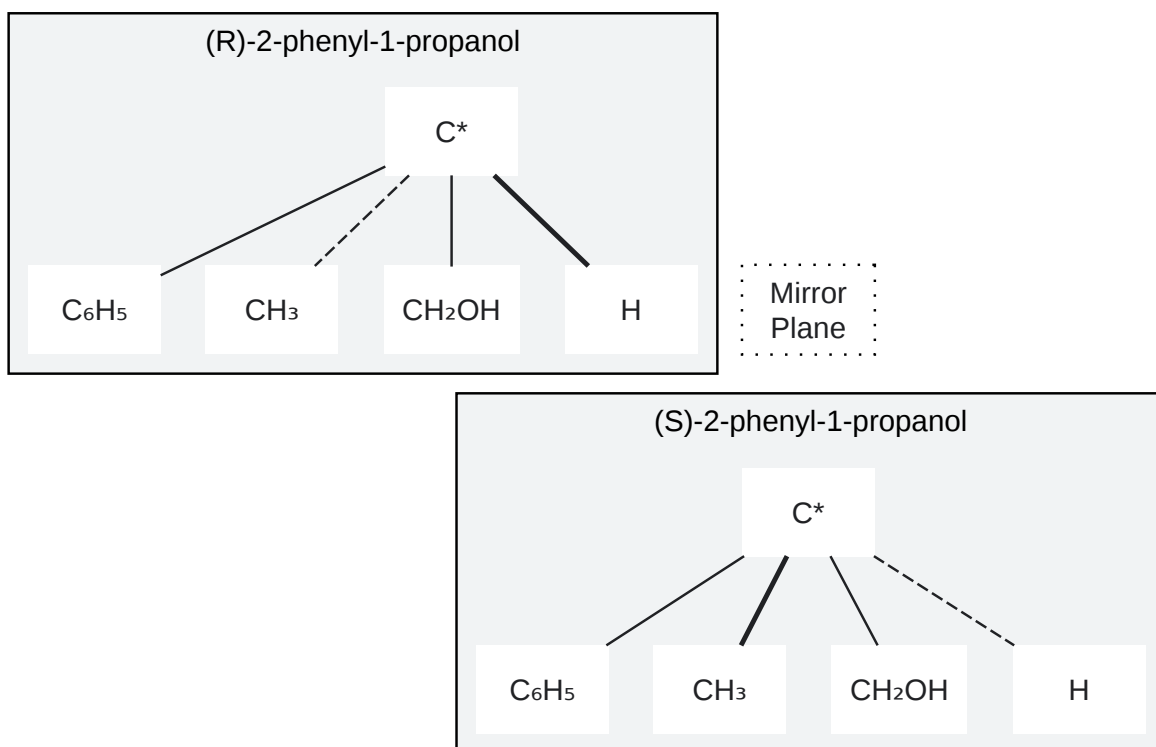
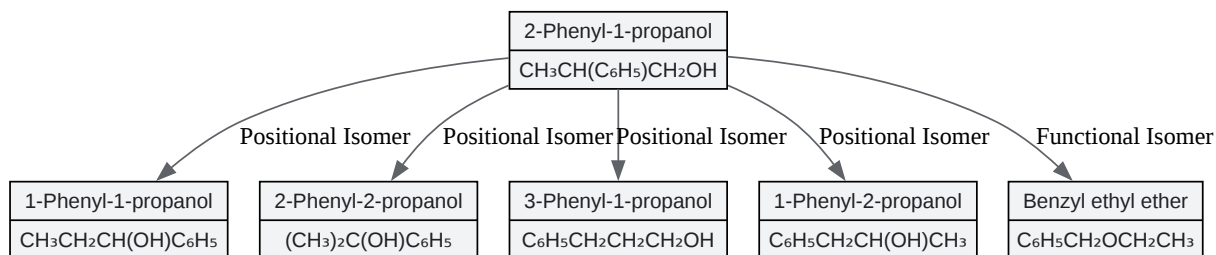
**2-Phenyl-1-propanol**, also known as hydratropic alcohol or  $\beta$ -methylphenethyl alcohol, is an aromatic alcohol.<sup>[1][2]</sup> Its structure consists of a propanol backbone with a phenyl group attached to the second carbon atom.<sup>[3]</sup>

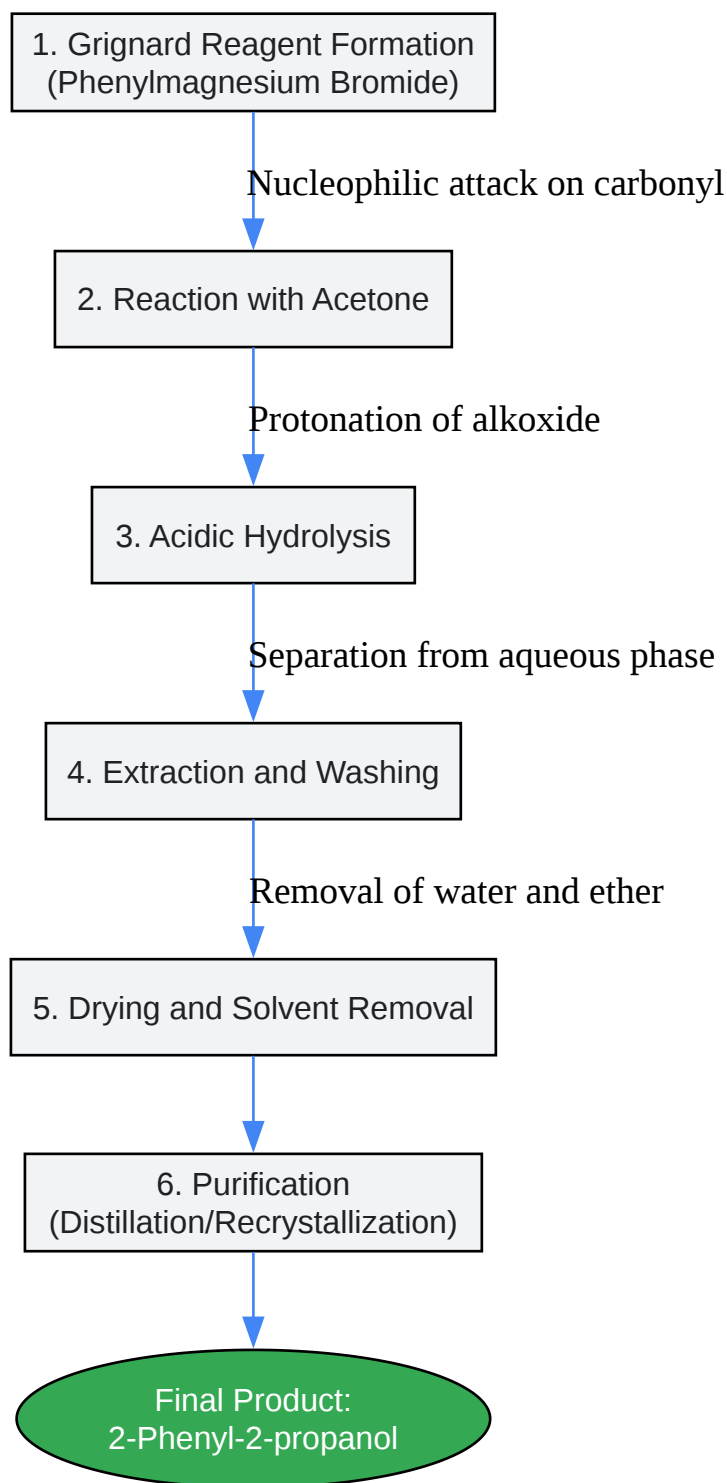
Molecular Formula:  $C_9H_{12}O$ <sup>[1][3][4]</sup>

IUPAC Name: 2-phenylpropan-1-ol<sup>[1]</sup>

CAS Number: 1123-85-9<sup>[1][3]</sup>

Below is a diagram illustrating the structural formula of **2-phenyl-1-propanol**.





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## References

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